

Personal protective equipment for handling trans-2-HEXENYL BUTYRATE

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Compound of Interest

Compound Name: *trans-2-HEXENYL BUTYRATE*

Cat. No.: *B013394*

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Essential Safety and Handling Guide for trans-2-HEXENYL BUTYRATE

This guide provides immediate safety, handling, and disposal information for laboratory professionals working with **trans-2-Hexenyl Butyrate**. It is intended to supplement, not replace, the full Safety Data Sheet (SDS) provided by the manufacturer.

Chemical Identifier:

- Name: **trans-2-Hexenyl Butyrate**
- CAS RN: 53398-83-7

Primary Hazards: **trans-2-Hexenyl Butyrate** is classified as a combustible liquid that causes skin irritation and serious eye irritation.^{[1][2][3][4][5]} It may also cause respiratory irritation.^{[2][3]}

Personal Protective Equipment (PPE)

Proper PPE is mandatory to ensure safety when handling **trans-2-Hexenyl Butyrate**. The following table summarizes the required equipment.

Body Part	Personal Protective Equipment	Specification & Remarks
Eyes/Face	Safety Goggles / Face Shield	Wear tightly fitting safety goggles with side-shields or a face shield.[2][6][7] Standard safety glasses are not sufficient.
Hands	Chemical-Resistant Gloves	Use gloves inspected prior to use.[6] The specific material and thickness should be chosen based on the concentration and quantity of the substance handled. Follow proper glove removal techniques to avoid skin contact.
Body	Protective Clothing	Wear chemical-resistant or impervious clothing.[8] The type should be selected based on the specific workplace environment and potential for exposure. Contaminated clothing must be removed immediately and washed before reuse.[1][2]
Respiratory	Respirator (if needed)	Use is required if ventilation is insufficient or if exposure limits are exceeded.[2][6] A full-face respirator with a multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridge is recommended.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is crucial for minimizing risk.

1. Preparation and Engineering Controls:

- Ensure adequate ventilation. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood or with local exhaust ventilation installed.[\[1\]](#)[\[2\]](#)
- Confirm that a safety shower and eye wash station are readily accessible.[\[1\]](#)
- Remove all potential ignition sources from the handling area, as the substance is a combustible liquid.[\[2\]](#)[\[4\]](#)[\[9\]](#) This includes no smoking.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Take precautionary measures against static discharge.[\[1\]](#)

2. Handling the Chemical:

- Don all required PPE as specified in the table above before handling.
- Avoid all direct contact with skin, eyes, and clothing.[\[1\]](#)
- Avoid inhaling vapor or mist.
- Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)

3. Post-Handling:

- Wash hands and face thoroughly after handling is complete.[\[1\]](#)
- Store the chemical in a cool, dry, and well-ventilated area, away from ignition sources.[\[1\]](#)[\[8\]](#)
- Carefully remove and dispose of contaminated gloves and other disposable PPE.
- Clean the work area thoroughly.

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Chemical:** Dispose of unused or waste **trans-2-Hexenyl Butyrate** in accordance with all local, regional, and national regulations.[2] It should be treated as hazardous waste.
- **Contaminated Materials:** Absorb spills with an inert material such as dry clay, sand, or diatomaceous earth.[2] Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.[6]
- **Environmental Precautions:** Do not allow the chemical to enter drains, sewers, or waterways.[2]

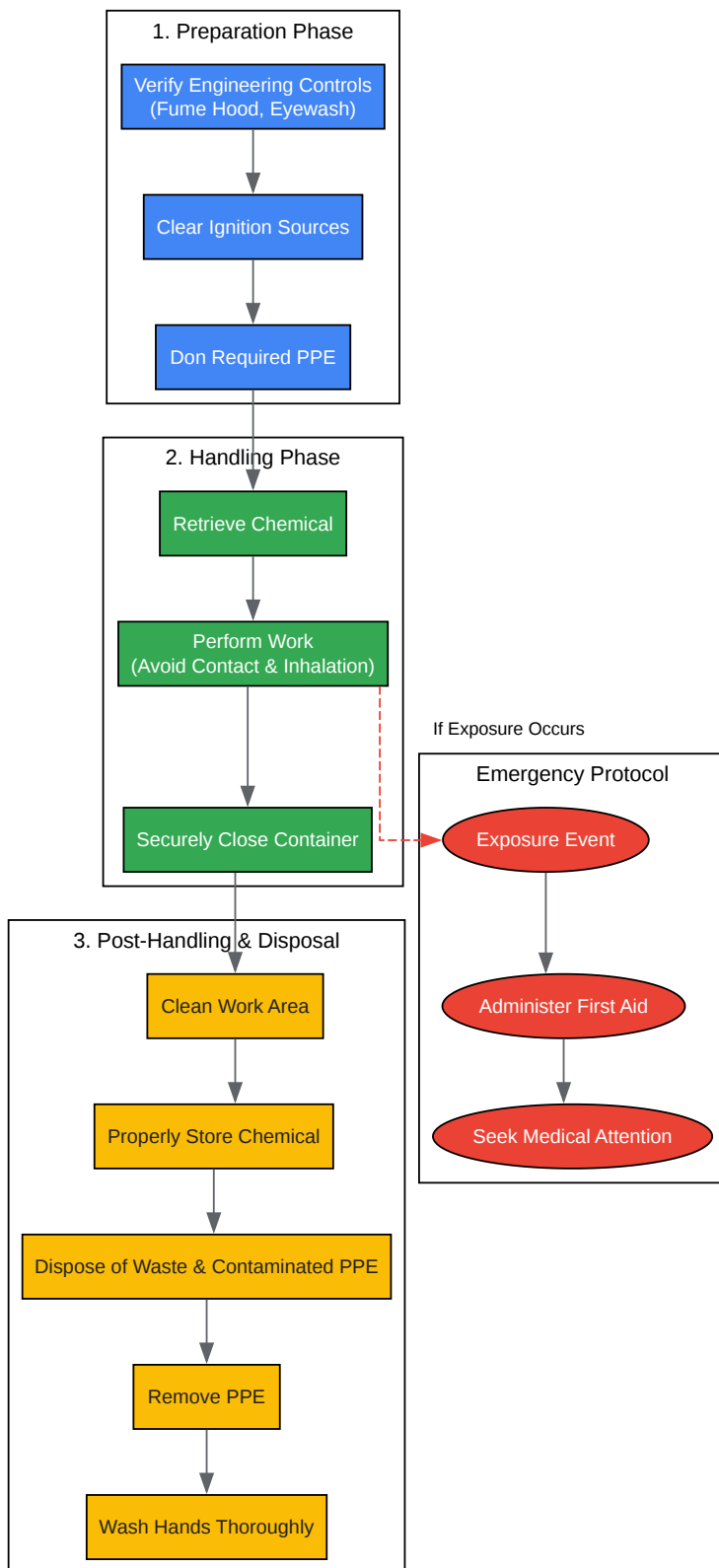
First-Aid Measures

Immediate and appropriate first aid is essential in case of accidental exposure.

Exposure Route	First-Aid Procedure
Inhalation	Move the exposed person to fresh air immediately. If breathing is difficult or they feel unwell, seek medical attention.[1][2]
Skin Contact	Immediately take off all contaminated clothing. Wash the affected skin with plenty of soap and water.[1][2] If skin irritation occurs or persists, get medical advice.[1][2]
Eye Contact	Immediately rinse the eyes cautiously with plenty of water for several minutes.[1][2] If wearing contact lenses, remove them if it is easy to do so and continue rinsing.[1][2] If eye irritation persists, seek immediate medical attention.[1][2]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water.[1] Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

Chemical Handling Workflow

The following diagram illustrates the standard workflow for safely handling **trans-2-Hexenyl Butyrate**.



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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. vigon.com [vigon.com]
- 3. trans-2-HEXENYL BUTYRATE | C₁₀H₁₈O₂ | CID 5352461 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. trans-2-Hexenyl Butyrate 53398-83-7 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 5. trans-2-Hexenyl Butyrate 53398-83-7 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 6. echemi.com [echemi.com]
- 7. synerzine.com [synerzine.com]
- 8. Trans-2-hexenyl Butyrate | 53398-83-7 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 9. axxence.de [axxence.de]
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